

Technical Guide: Physicochemical Profile of Ethyl 2-(1,1-dioxidothiomorpholino)acetate

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Compound of Interest

Compound Name: Ethyl 2-(1,1-dioxidothiomorpholino)acetate

Cat. No.: B1303009

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For Researchers, Scientists, and Drug Development Professionals

Introduction: This technical guide provides a summary of the known physical and chemical properties of **Ethyl 2-(1,1-dioxidothiomorpholino)acetate**. Due to the limited availability of public data for this specific compound, this document also includes general methodologies and inferred potential biological activities based on related thiomorpholine-1,1-dioxide derivatives to guide further research and development.

Core Physicochemical Data

The available quantitative data for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate** is summarized below. It is important to note that experimental data such as melting and boiling points are not readily available in the public domain and would require experimental determination.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ NO ₄ S	BLDpharm[1]
Molecular Weight	221.2740 g/mol	BLDpharm[1]
CAS Number	343334-01-0	BLDpharm, Reagentia[1][2]
Purity	≥ 95%	BLDpharm[1]
Storage Conditions	Sealed in a dry environment at room temperature.	BLDpharm[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Ethyl 2-(1,1-dioxidothiomorpholino)acetate** are not explicitly published. However, standard laboratory procedures for determining key physicochemical parameters are applicable.

General Protocol for Melting Point Determination

A standard method for determining the melting point of a solid crystalline substance involves using a melting point apparatus.

Methodology:

- A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube.
- The capillary tube is placed in a calibrated heating block or oil bath within a melting point apparatus.
- The temperature is gradually increased at a controlled rate.
- The temperature range from which the sample begins to melt to the point at which it is completely liquid is recorded as the melting point.

General Protocol for Boiling Point Determination

For a liquid sample, the boiling point can be determined using a distillation apparatus or a micro-boiling point method.

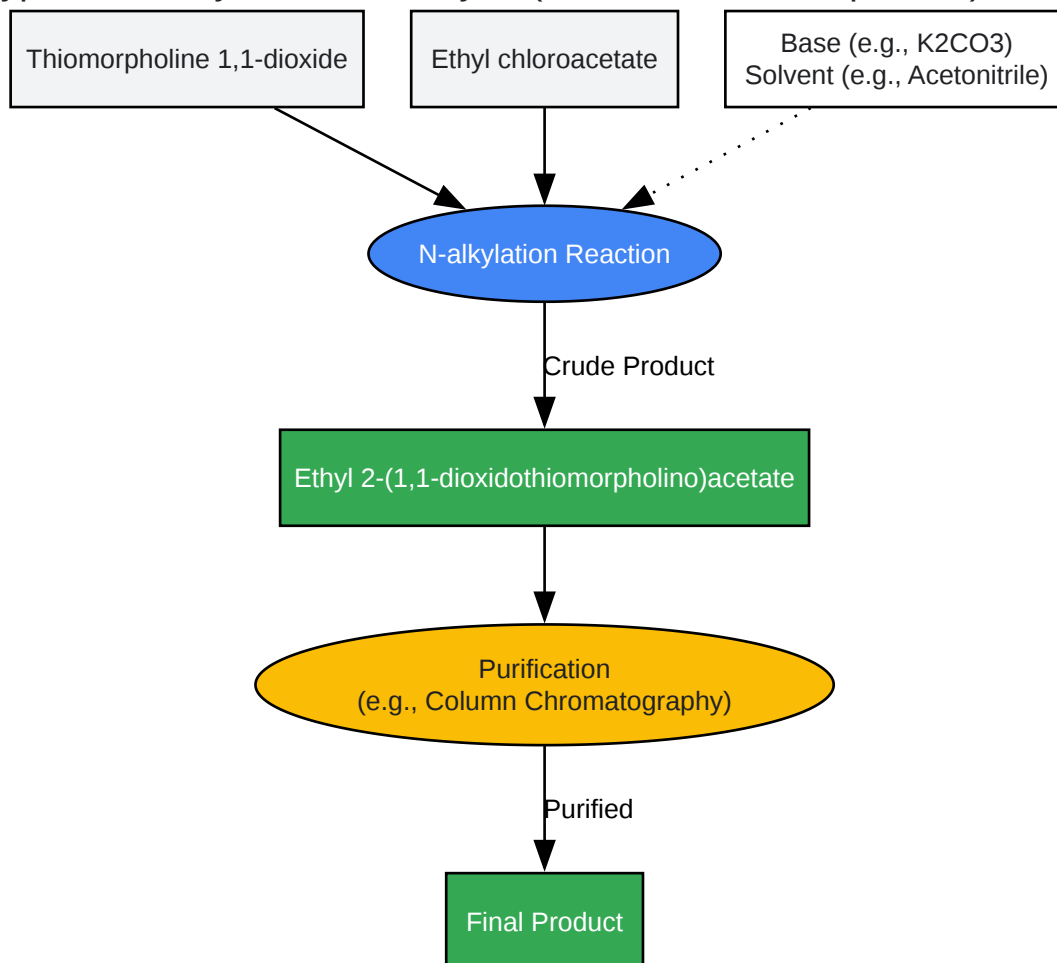
Methodology (Distillation):

- The liquid sample is placed in a distillation flask with boiling chips.
- A condenser and a thermometer are fitted to the flask.
- The flask is heated, and the temperature is monitored.
- The boiling point is the temperature at which the liquid boils and its vapor is in equilibrium with the liquid, as indicated by a stable temperature reading on the thermometer during distillation.

Hypothetical Synthesis Workflow

A general, hypothetical synthesis for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate** can be postulated based on common organic synthesis reactions. A possible route could involve the N-alkylation of thiomorpholine 1,1-dioxide with ethyl chloroacetate.

Hypothetical Synthesis of Ethyl 2-(1,1-dioxidothiomorpholino)acetate



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A possible synthetic route for the target compound.

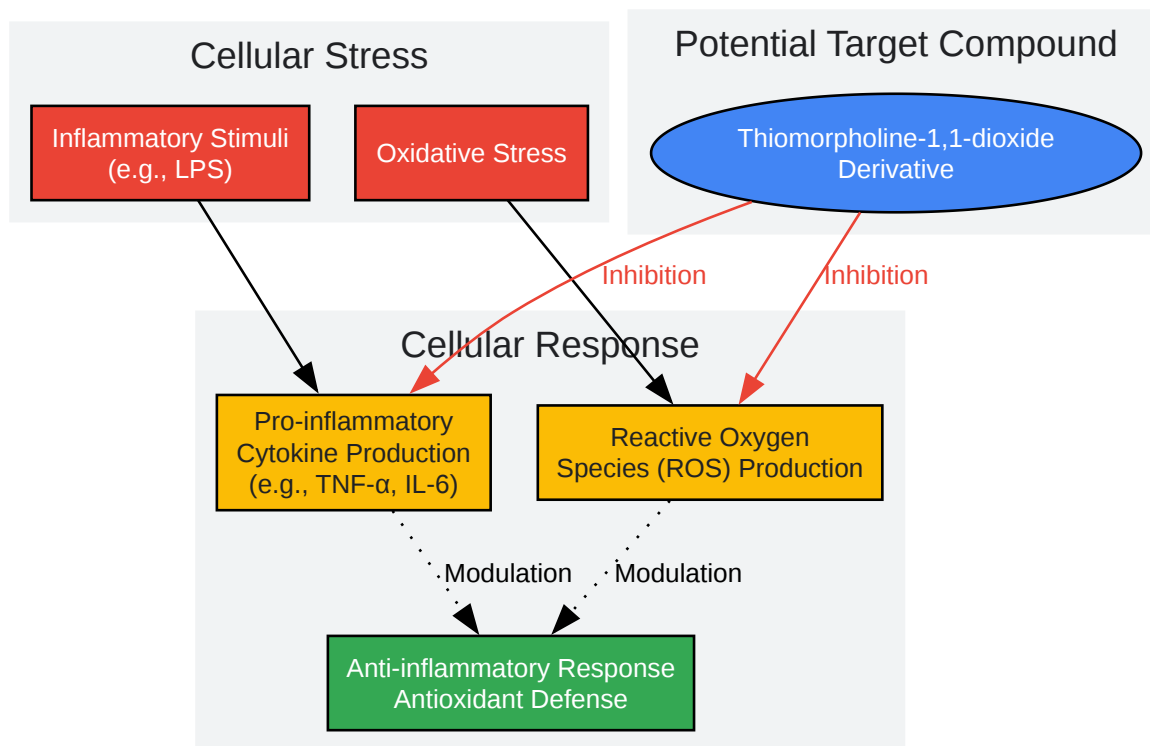
Potential Biological Activity and Signaling Pathways

While no specific biological activity has been reported for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate**, the thiomorpholine-1,1-dioxide scaffold is present in molecules with a range of biological activities.[3][4] These include anti-inflammatory, antioxidant, and hypolipidemic effects.[4][5] Thiomorpholine-1,1-dioxide has also been investigated for its potential in treating autoimmune diseases and as an inhibitor of protein synthesis and DNA replication in tumors.[6]

Based on the activities of related compounds, a hypothetical signaling pathway can be proposed to guide initial biological screening. For instance, the anti-inflammatory and

antioxidant effects could be mediated through the inhibition of pro-inflammatory signaling pathways and modulation of cellular redox balance.

Hypothesized Signaling Pathway for Thiomorpholine Derivatives



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Potential mechanism of action based on related compounds.

Disclaimer: The information on biological activity and the associated signaling pathway is based on the activities of structurally related compounds and has not been experimentally verified for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate**. This information should be used for research guidance only.

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References

- 1. Ethyl 2-(1,1-dioxidothiomorpholino)acetate - Lead Sciences [lead-sciences.com]
- 2. Ethyl 2-(1,1-dioxidothiomorpholino)acetate (1 x 1 g) | Reagentia [reagentia.eu]
- 3. jchemrev.com [jchemrev.com]
- 4. jchemrev.com [jchemrev.com]
- 5. Thiomorpholine Derivatives with Hypolipidemic and Antioxidant Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Thiomorpholine-1,1-dioxide | 39093-93-1 | FT46493 [biosynth.com]
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